Application Note: 1H and 13C NMR Spectral Analysis of Ethyl 8-hydroxyoctanoate

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Compound of Interest

Compound Name:	*Ethyl 8-hydroxyoctanoate*
CAS No.:	*93892-06-9*
Cat. No.:	*B3059051*

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Abstract

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable, non-destructive analytical technique for the structural elucidation of organic molecules.[1][2][3] This application note provides a comprehensive guide to the ^{1}H and ^{13}C NMR spectral analysis of **ethyl 8-hydroxyoctanoate**, a versatile functionalized fatty acid ester.[4] As a key monomer in the synthesis of biodegradable and biocompatible polymers, its structural integrity is paramount.[4] This document outlines a detailed, field-proven protocol for sample preparation and data acquisition. It further delves into an in-depth analysis of the resulting spectra, explaining the causality behind observed chemical shifts and coupling patterns. This guide is intended for researchers, scientists, and drug development professionals who rely on precise molecular characterization.

Introduction: The Role of NMR in Characterizing Ethyl 8-hydroxyoctanoate

Ethyl 8-hydroxyoctanoate is a bifunctional molecule containing both a hydroxyl group and an ethyl ester. This structure makes it a valuable building block in polymer chemistry and material

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science.[4] Accurate and unambiguous confirmation of its molecular structure is a prerequisite for its application in any synthesis. NMR spectroscopy provides detailed information about the chemical environment of each proton and carbon atom, allowing for the verification of the compound's identity and purity.[1][3][5]

This note will systematically break down the ^{1}H and ^{13}C NMR spectra, assigning each signal to its corresponding nucleus within the molecule. The principles of chemical shift, spin-spin coupling, and signal integration will be applied to build a complete and validated structural picture.[1][5]

Experimental Protocol: A Self-Validating System

The quality of an NMR spectrum is profoundly affected by the sample preparation.[6] The following protocol is designed to yield high-resolution spectra by minimizing interference from solvents and contaminants.

Materials and Equipment

- **Ethyl 8-hydroxyoctanoate** ($C_{10}H_{20}O_3$, MW: 188.26 g/mol)[7][8][9]
- Deuterated Chloroform ($CDCl_3$) with 0.03% Tetramethylsilane (TMS)
- High-quality 5 mm NMR tubes[10][11]
- Pasteur pipette with cotton wool
- Vortex mixer
- NMR Spectrometer (e.g., 400 MHz or higher)

Rationale for Reagent Selection

- Deuterated Solvent: Deuterated solvents, such as $CDCl_3$, are essential in ^{1}H NMR to avoid large solvent signals that would otherwise obscure the analyte's peaks.[12][13][14][15][16] The deuterium (^{2}H) nucleus resonates at a different frequency and is not observed in the ^{1}H spectrum.[12][13] $CDCl_3$ is an excellent choice for non-polar to moderately polar organic molecules like **ethyl 8-hydroxyoctanoate** due to its good dissolving power and chemical inertness.[15][16]

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- Internal Standard: Tetramethylsilane (TMS) is the universally accepted internal standard for ^{1}H and ^{13}C NMR in organic solvents.[17] Its 12 equivalent protons give a single, sharp signal that is defined as 0.0 ppm, providing a reliable reference point for all other chemical shifts.[18]

Step-by-Step Sample Preparation

- Weighing the Sample: Accurately weigh 10-20 mg of **ethyl 8-hydroxyoctanoate** for ^{1}H NMR, and 50-100 mg for ^{13}C NMR, into a clean, dry vial.[6][19] This concentration ensures a good signal-to-noise ratio without causing issues with sample viscosity or line broadening.[11][19]
- Dissolution: Add approximately 0.6 mL of $CDCl_3$ (containing TMS) to the vial.[10][20]
- Mixing: Gently vortex the vial until the sample is completely dissolved. A clear, homogenous solution is critical for acquiring high-quality spectra.
- Filtering and Transfer: To remove any particulate matter that can degrade spectral resolution, filter the solution directly into the NMR tube using a Pasteur pipette with a small cotton wool plug.[11][19][20]
- Capping and Labeling: Securely cap the NMR tube and label it clearly.[20]

NMR Data Acquisition

- Instrument: A 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR Parameters:
  - Pulse Program: Standard single-pulse experiment
  - Number of Scans: 8-16
  - Relaxation Delay: 1-2 seconds
- ^{13}C NMR Parameters:
  - Pulse Program: Proton-decoupled single-pulse experiment

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- Number of Scans: 1024-4096 (due to the low natural abundance of ^{13}C)
- Relaxation Delay: 2-5 seconds

^{1}H NMR Spectral Analysis

The ^{1}H NMR spectrum provides a wealth of information based on chemical shift, integration, and signal splitting (multiplicity).

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Data Presentation

Signal Label	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
a	~1.25	Triplet (t)	3H	-O-CH_2-CH_3
b	~4.12	Quartet (q)	2H	-O-CH_2-CH_3
c	~1.58 (variable)	Singlet (s, broad)	1H	-OH
d	~2.29	Triplet (t)	2H	-CH_2-COO-
e	~1.30	Multiplet (m)	8H	-$(CH_2)_4$-
f	~1.58	Multiplet (m)	2H	-CH(OH)-CH_2-
g	~3.64	Triplet (t)	2H	-CH_2-OH

Note: Chemical shifts are approximate and can vary slightly based on solvent and concentration.[13]

Detailed Signal Interpretation

- Signal (a) & (b) - The Ethyl Group: The ethyl group of the ester presents a classic ethyl pattern.[21]

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- Signal (a) at ~1.25 ppm (Triplet, 3H): These are the three protons of the terminal methyl group. They are split into a triplet by the two neighboring protons on the adjacent methylene group (n+1 = 2+1 = 3).[17][22]

- Signal (b) at ~4.12 ppm (Quartet, 2H): These two methylene protons are adjacent to an oxygen atom, which is an electronegative element that deshields them, causing a significant downfield shift to ~4.12 ppm.[18][23] They are split into a quartet by the three neighboring methyl protons (n+1 = 3+1 = 4).[17][22]

- Signal (g) & (f) - The Hydroxyl End:

  - Signal (g) at ~3.64 ppm (Triplet, 2H): These are the methylene protons directly attached to the hydroxyl group. The electronegative oxygen atom causes a downfield shift.[24][25] They are adjacent to another methylene group, resulting in a triplet.

  - Signal (f) at ~1.58 ppm (Multiplet, 2H): These methylene protons are adjacent to both the CH_2OH group and the main alkyl chain, leading to a complex splitting pattern (multiplet).

- Signal (d) - Alpha to Carbonyl:

  - Signal (d) at ~2.29 ppm (Triplet, 2H): The methylene protons alpha to the ester carbonyl group are deshielded by the electron-withdrawing nature of the carbonyl, shifting them downfield to ~2.29 ppm.[23][24] They are split into a triplet by the adjacent methylene group in the chain.

- Signal (e) - The Methylene Chain:

  - Signal (e) at ~1.30 ppm (Multiplet, 8H): The protons of the four central methylene groups in the alkyl chain are in very similar chemical environments and their signals overlap to form a large, broad multiplet in the typical alkyl region of the spectrum (~1.2-1.4 ppm).[18][24]

- Signal (c) - The Hydroxyl Proton:

  - Signal (c) at ~1.58 ppm (Broad Singlet, 1H): The chemical shift of hydroxyl protons is highly variable and depends on concentration, temperature, and solvent due to hydrogen bonding.[21][26] It often appears as a broad singlet because of rapid chemical exchange

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with other protic species (like trace water), which averages out any coupling to adjacent protons.

^{13}C NMR Spectral Analysis

The ^{13}C NMR spectrum, typically acquired with proton decoupling, shows a single peak for each unique carbon atom. This provides a direct count of the non-equivalent carbons in the molecule.

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Data Presentation

Signal Label	Chemical Shift (δ, ppm)	Assignment
h	~173.9	C=O (Ester Carbonyl)
i	~62.8	-CH_2-OH
j	~60.4	-O-CH_2-CH_3
k	~34.4	-CH_2-COO-
l	~32.6	-CH(OH)-CH_2-
m, n, o, p	~29.1, ~25.8, ~25.6, ~24.9	-$(CH_2)_4$-
q	~14.2	-O-CH_2-CH_3

Note: Chemical shifts are approximate. Assignments for the central methylene carbons (m, n, o, p) can be ambiguous without further 2D NMR experiments.

Detailed Signal Interpretation

- Downfield Region (Carbonyl and Oxygenated Carbons):
  - Signal (h) at ~173.9 ppm: This is the characteristic chemical shift for an ester carbonyl carbon.[27][28] Its highly deshielded nature places it furthest downfield.

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- Signal (i) at ~62.8 ppm: The carbon atom bonded to the hydroxyl group is deshielded by the electronegative oxygen, appearing in this region.[28]
- Signal (j) at ~60.4 ppm: Similarly, the methylene carbon of the ethyl group attached to the ester oxygen is found here.[28]

- Upfield Region (Alkyl Carbons):
  - Signal (k) at ~34.4 ppm: The carbon alpha to the carbonyl group.
  - Signals (l, m, n, o, p): These signals between ~24-33 ppm correspond to the six methylene carbons of the octanoate chain.[29][30][31] The subtle differences in their chemical shifts are due to their varying distances from the two functional groups.
  - Signal (q) at ~14.2 ppm: This signal, furthest upfield, is characteristic of a terminal methyl carbon in an alkyl chain, in this case, the methyl of the ethyl ester group.[31]

Conclusion: A Validated Structure

The ^{1}H and ^{13}C NMR spectra of **ethyl 8-hydroxyoctanoate** are fully consistent with its proposed structure. The ^{1}H NMR spectrum clearly shows the characteristic signals for the ethyl ester group, the terminal hydroxymethylene group, the methylene group alpha to the carbonyl, and the long alkyl chain. The integration values correspond directly to the number of protons in each environment. The ^{13}C NMR spectrum confirms the presence of ten unique carbon environments, including the distinct carbonyl carbon and the two carbons bonded to oxygen atoms. Together, these two analytical techniques provide a robust and definitive confirmation of the molecule's identity and purity, a critical step for its use in research and development.

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